

# Physicochemical characteristics of Diethyl 2-propyl-1H-imidazole-4,5-dicarboxylate

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## Compound of Interest

Compound Name: *Diethyl 2-propyl-1H-imidazole-4,5-dicarboxylate*

Cat. No.: *B019416*

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An In-Depth Technical Guide to the Physicochemical Characteristics of **Diethyl 2-propyl-1H-imidazole-4,5-dicarboxylate**

## Foreword: A Molecule of Versatility and Potential

In the landscape of pharmaceutical development, the journey from a promising molecule to a life-saving therapeutic is paved with rigorous scientific inquiry. It is a path that demands a deep and nuanced understanding of a compound's fundamental physicochemical properties. These characteristics are not merely data points; they are the very language through which a molecule communicates its potential for efficacy, stability, and safety. This guide is dedicated to one such molecule of significant interest: **Diethyl 2-propyl-1H-imidazole-4,5-dicarboxylate**.

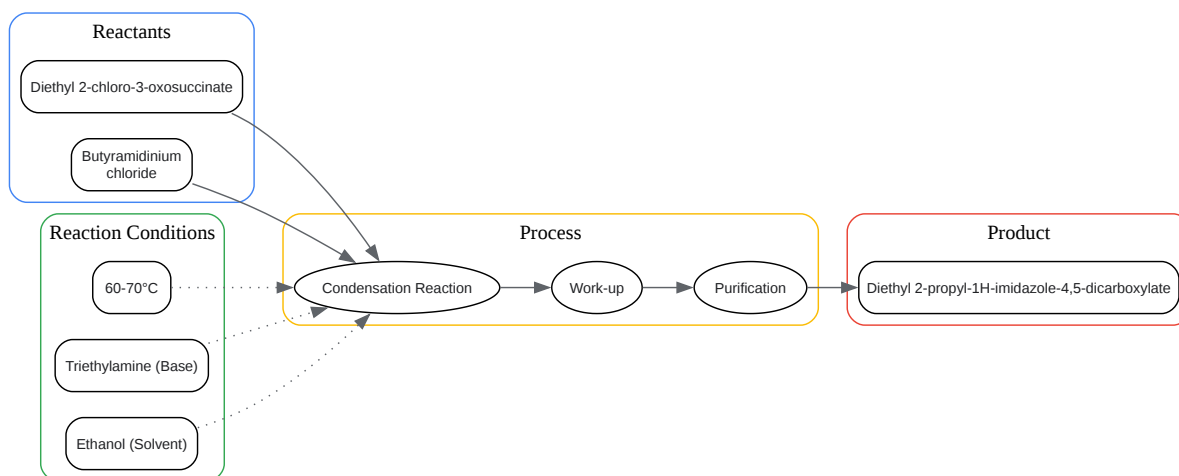
As a key intermediate in the synthesis of a range of pharmaceuticals, from antihypertensives to antifungal and anticancer agents, a thorough characterization of this imidazole derivative is paramount for researchers, scientists, and drug development professionals.<sup>[1]</sup> This document moves beyond a simple recitation of facts. It is designed to be a technical companion, offering not only what is known but also providing the robust experimental frameworks necessary to uncover what is not. Herein, we delve into the core physicochemical attributes of **Diethyl 2-propyl-1H-imidazole-4,5-dicarboxylate**, grounding our discussion in the principles of scientific integrity and providing actionable, field-proven methodologies for its comprehensive evaluation.

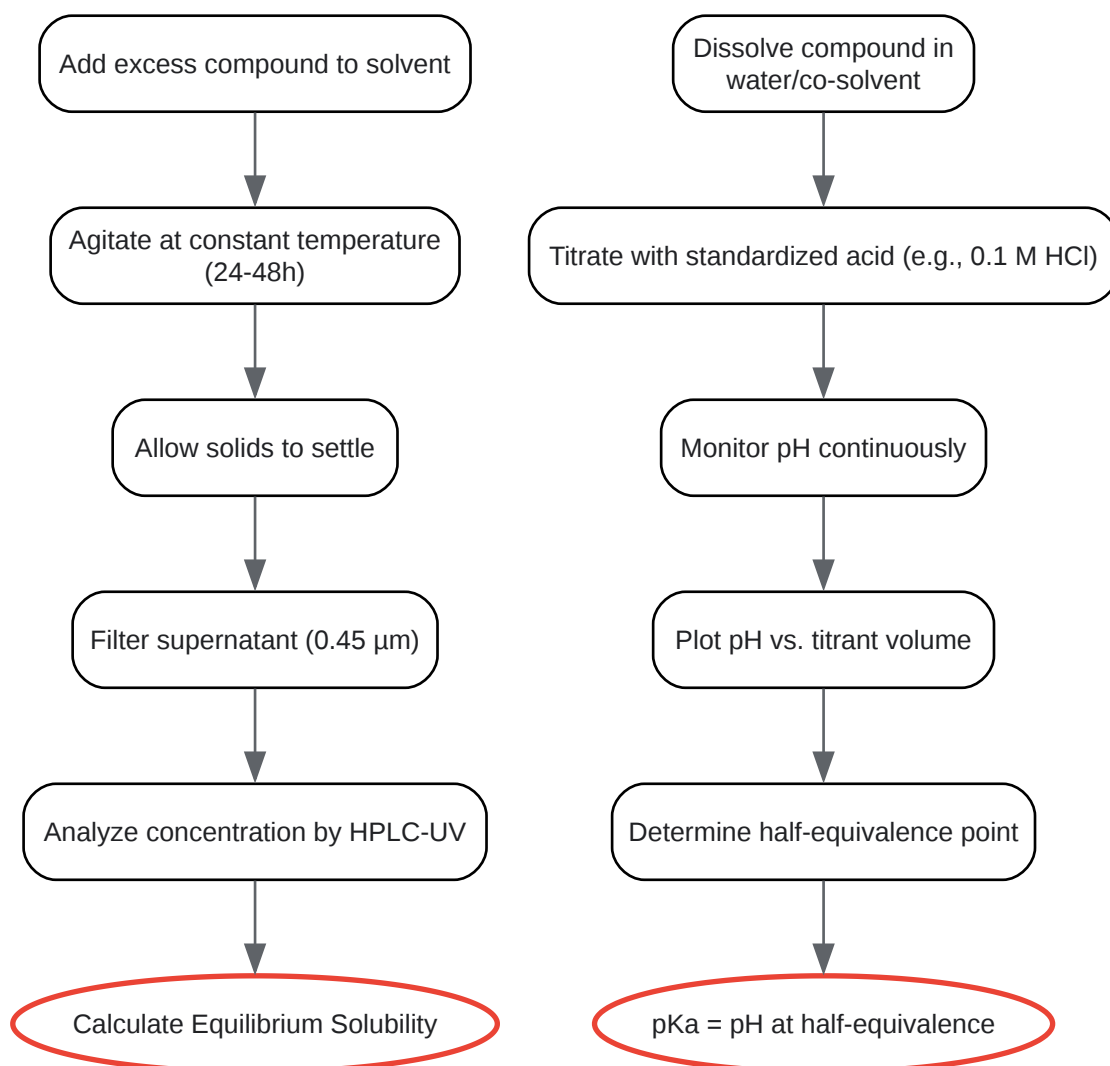
## Chemical Identity and Structural Elucidation

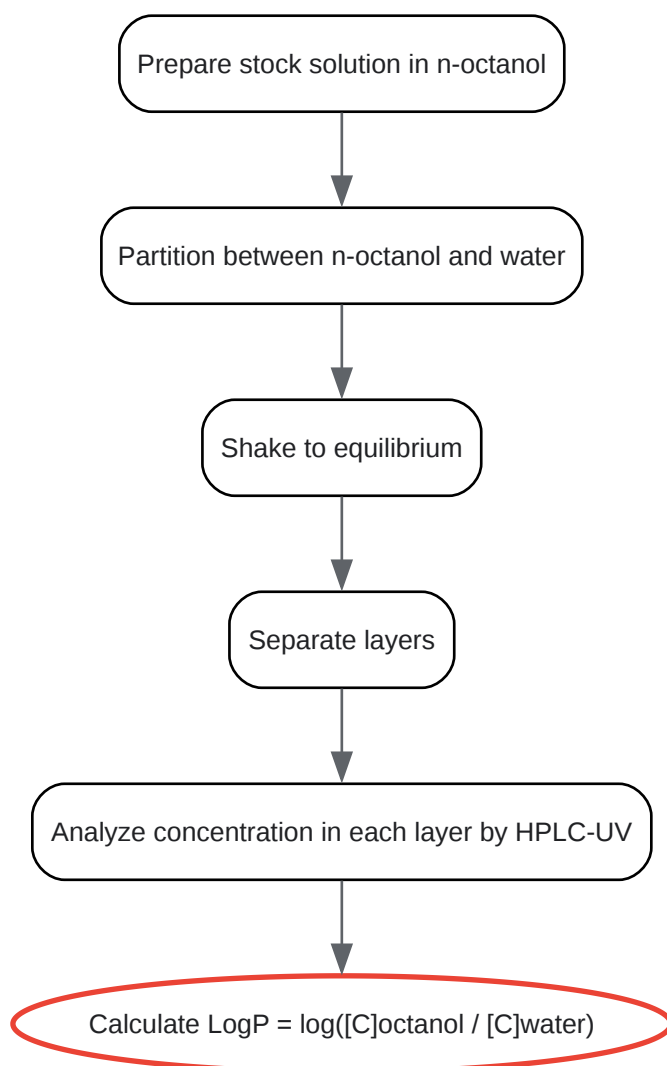
A foundational understanding of any chemical entity begins with its unambiguous identification and structure. **Diethyl 2-propyl-1H-imidazole-4,5-dicarboxylate** is a substituted imidazole, a class of heterocyclic compounds of immense importance in medicinal chemistry.

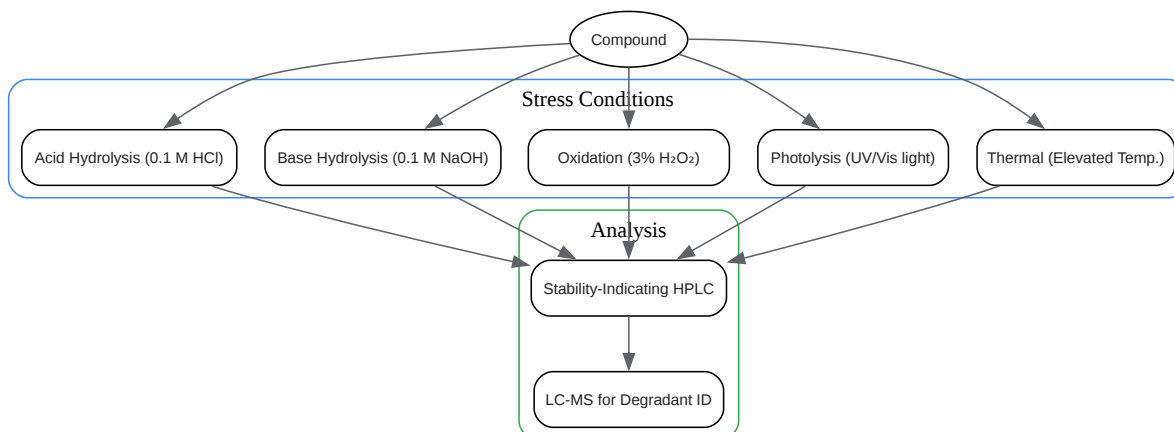
- IUPAC Name: **diethyl 2-propyl-1H-imidazole-4,5-dicarboxylate**[\[2\]](#)
- CAS Number: 144689-94-1[\[2\]](#)
- Molecular Formula:  $C_{12}H_{18}N_2O_4$ [\[2\]](#)
- Molecular Weight: 254.28 g/mol [\[2\]](#)

The structural formula, presented below, reveals the key functional groups that govern its chemical behavior: a central imidazole ring, a propyl group at the 2-position, and two ethyl ester groups at the 4 and 5-positions. The imidazole ring itself is amphoteric, capable of acting as both a weak acid and a weak base, a characteristic that will be central to our later discussion of pKa. The ester functionalities introduce sites susceptible to hydrolysis, a key consideration for stability.









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## References

- 1. nbino.com [nbino.com]
- 2. 1H-Imidazole-4,5-dicarboxylic acid, 2-propyl-, 4,5-diethyl ester | C<sub>12</sub>H<sub>18</sub>N<sub>2</sub>O<sub>4</sub> | CID 10286015 - PubChem [pubchem.ncbi.nlm.nih.gov]
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